

Spectroscopic and Structural Elucidation of Methyl Eichlerianate: A Technical Guide

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Compound of Interest

Compound Name: Methyl Eichlerianate

Cat. No.: B15596519

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Introduction

Methyl Eichlerianate is a dammarane-type triterpenoid, a class of natural products known for a wide range of biological activities, including cytotoxic effects against various cancer cell lines. As a methyl ester derivative of Eichlerianic acid, its structural characterization is crucial for understanding its chemical properties and potential therapeutic applications. This technical guide provides a comprehensive overview of the spectroscopic data (NMR, IR, MS) and the methodologies used for the isolation and identification of **Methyl Eichlerianate** and related compounds.

Spectroscopic Data

While a complete, experimentally verified dataset for **Methyl Eichlerianate** is not readily available in the public domain, the following tables summarize the expected spectroscopic characteristics based on its known structure and data from closely related dammarane triterpenoids.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹³C NMR Data

The following table presents the ¹³C NMR chemical shifts for a related dammarane-type triterpenoid, (20S)-20-hydroxydammar,24-en-3-on, isolated from *Aglaia cucullata*, which serves as a reference for the expected chemical shifts in **Methyl Eichlerianate**. The numbering of the carbon atoms follows the standard nomenclature for the dammarane skeleton.

Carbon No.	Chemical Shift (δ) ppm	Carbon No.	Chemical Shift (δ) ppm
1	39.1	16	26.7
2	34.1	17	54.7
3	218.2	18	15.6
4	47.4	19	16.2
5	55.7	20	71.1
6	19.7	21	27.2
7	34.8	22	39.8
8	40.5	23	24.9
9	50.6	24	124.6
10	37.0	25	131.6
11	21.6	26	25.7
12	28.1	27	17.7
13	49.3	28	28.0
14	51.5	29	21.2
15	31.5	30	28.0
OCH ₃	~51.0		

Note: The chemical shift for the methoxy (OCH₃) group of the methyl ester is an expected value based on typical ranges for methyl esters of triterpenoids.

¹H NMR Data

The ¹H NMR spectrum of **Methyl Eichlerianate** is expected to show characteristic signals for the dammarane triterpenoid skeleton and the methyl ester group. Key expected signals include:

- Methyl protons: Multiple singlets for the tertiary methyl groups on the dammarane skeleton, typically in the range of δ 0.8-1.2 ppm.
- Methylene and Methine protons: A complex region of overlapping multiplets for the protons of the cyclic system.
- Olefinic protons: Signals corresponding to any double bonds within the structure.
- Methoxy protons: A sharp singlet around δ 3.6-3.7 ppm, characteristic of the methyl ester group.

Infrared (IR) Spectroscopy

The IR spectrum of **Methyl Eichlerianate** would display characteristic absorption bands corresponding to its functional groups.

Wavenumber (cm ⁻¹)	Functional Group	Vibrational Mode
~1735	C=O (Ester)	Stretching
~1240	C-O (Ester)	Stretching
~2950-2850	C-H (Aliphatic)	Stretching
~1460 and ~1375	C-H (Aliphatic)	Bending

Mass Spectrometry (MS)

The mass spectrum of **Methyl Eichlerianate** would show the molecular ion peak ($[M]^+$) corresponding to its molecular weight, along with characteristic fragmentation patterns of the dammarane triterpenoid core. The fragmentation is often initiated by the loss of the methyl ester group or cleavage of the side chain.

Experimental Protocols

The following are detailed methodologies for the key experiments involved in the isolation and spectroscopic analysis of **Methyl Eichlerianate**.

Isolation of Dammarane-Type Triterpenoids

- **Extraction:** The dried and powdered plant material (e.g., stem bark of *Aglaia* species) is extracted with a suitable solvent, such as methanol or ethanol, at room temperature. The solvent is then evaporated under reduced pressure to yield a crude extract.
- **Fractionation:** The crude extract is subjected to solvent-solvent partitioning using a series of solvents with increasing polarity (e.g., n-hexane, ethyl acetate, and n-butanol) to separate compounds based on their polarity.
- **Chromatography:** The fractions are further purified using chromatographic techniques.
 - **Column Chromatography:** The n-hexane fraction, typically rich in triterpenoids, is subjected to column chromatography on silica gel, eluting with a gradient of n-hexane and ethyl acetate.
 - **Preparative Thin-Layer Chromatography (TLC):** Further purification of the collected fractions can be achieved using preparative TLC.
- **Crystallization:** The purified compound is crystallized from a suitable solvent system to obtain pure crystals.

NMR Spectroscopy

- **Sample Preparation:** A 5-10 mg sample of the purified compound is dissolved in approximately 0.5 mL of a deuterated solvent (e.g., CDCl_3) in an NMR tube. A small amount of tetramethylsilane (TMS) is added as an internal standard (δ 0.00 ppm).
- **Data Acquisition:** ^1H and ^{13}C NMR spectra are recorded on a high-resolution NMR spectrometer (e.g., 400 or 500 MHz).
- **Data Processing:** The acquired free induction decays (FIDs) are Fourier transformed, phase-corrected, and baseline-corrected to obtain the final spectra. Chemical shifts are reported in

parts per million (ppm) relative to TMS.

Fourier-Transform Infrared (FTIR) Spectroscopy

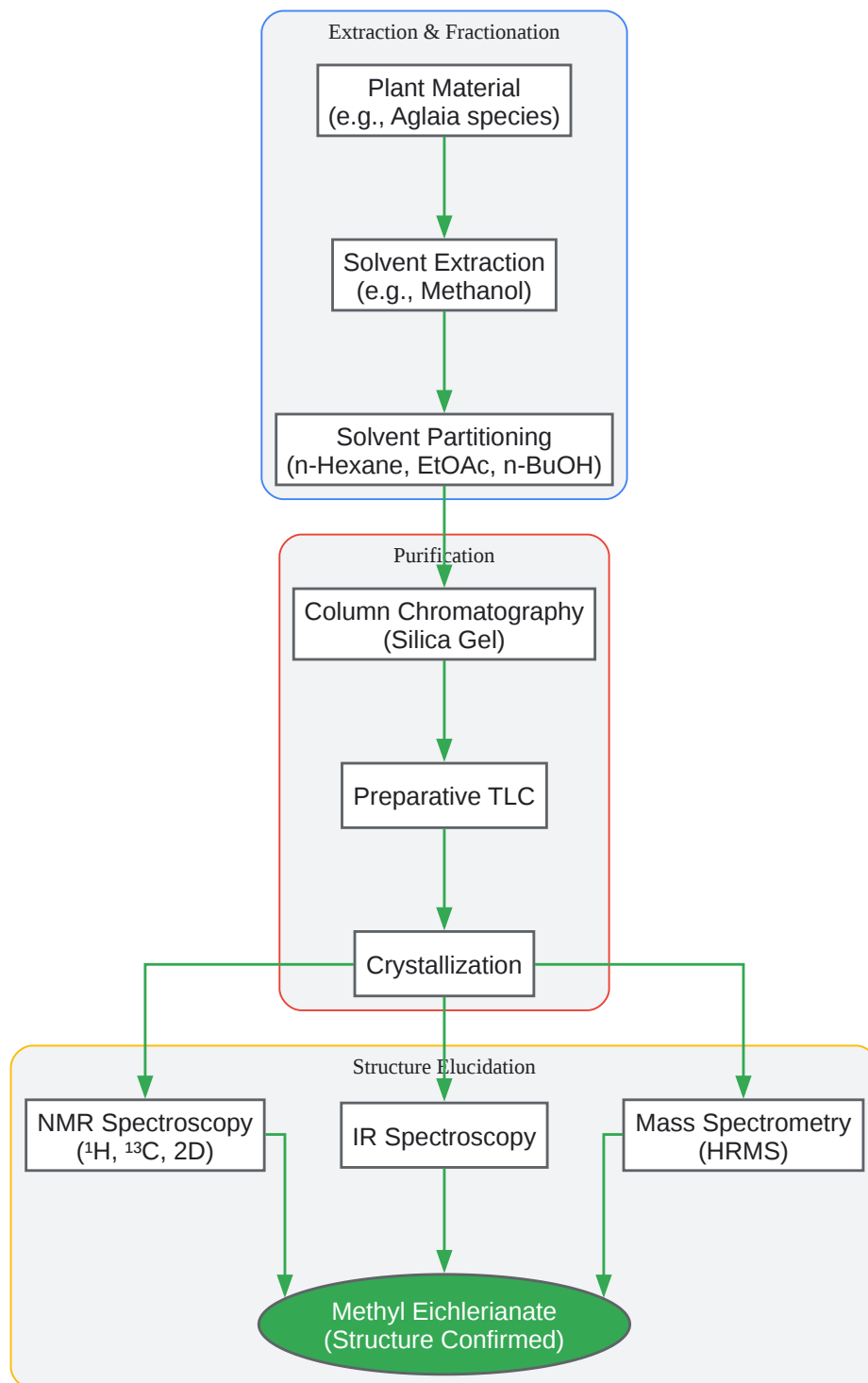
- **Sample Preparation:** A small amount of the solid sample is placed directly on the diamond crystal of an Attenuated Total Reflectance (ATR) accessory of an FTIR spectrometer.
- **Data Acquisition:** The IR spectrum is recorded in the range of 4000-400 cm^{-1} . A background spectrum of the empty ATR crystal is recorded and automatically subtracted from the sample spectrum.
- **Data Analysis:** The positions of the absorption bands are identified and assigned to the corresponding functional groups.

Mass Spectrometry

- **Sample Introduction:** The sample is introduced into the mass spectrometer via a suitable ionization method, such as Electrospray Ionization (ESI) or Electron Impact (EI).
- **Data Acquisition:** The mass spectrum is recorded, showing the mass-to-charge ratio (m/z) of the molecular ion and fragment ions. High-resolution mass spectrometry (HRMS) can be used to determine the exact mass and elemental composition.
- **Data Analysis:** The fragmentation pattern is analyzed to deduce the structure of the molecule.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the isolation and structure elucidation of **Methyl Eichlerianate** from a plant source.



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Caption: Workflow for the isolation and structural identification of **Methyl Eichlerianate**.

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